Introduction: Unpacking a Versatile Synthetic Building Block

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Compound of Interest	
Compound Name:	*2-(2,5-Dimethoxyphenyl)oxirane*
CAS No.:	*83436-65-1*
Cat. No.:	*B2505552*

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2-(2,5-Dimethoxyphenyl)oxirane is a heterocyclic organic compound featuring a reactive three-membered epoxide ring attached to a 2,5-dimethoxy substituted phenyl group. As a member of the oxirane (or epoxide) family, its chemical identity is defined by this strained ring system, which serves as a potent electrophile for a wide array of nucleophiles. This inherent reactivity makes it a valuable intermediate in organic synthesis.

The true significance of this molecule, however, lies in the combination of the oxirane functional group with the 2,5-dimethoxyphenyl moiety. This particular substitution pattern is a well-established pharmacophore present in numerous neurologically active compounds, including selective serotonin 5-HT2A receptor agonists.[1][2] Consequently, **2-(2,5-Dimethoxyphenyl)oxirane** represents a key building block for medicinal chemists and drug development professionals seeking to construct complex molecular architectures with targeted biological activity. This guide provides a comprehensive overview of its nomenclature, chemical identifiers, and the synthetic strategies that leverage its unique structure.

Part 1: Definitive Nomenclature and Chemical Identification

Accurate and unambiguous identification is paramount in chemical research. **2-(2,5-Dimethoxyphenyl)oxirane** is known in the literature and chemical databases by several names. While variations are often minor, a comprehensive understanding of its synonyms is crucial for exhaustive literature searches and clear communication.

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The standard nomenclature is dictated by the International Union of Pure and Applied Chemistry (IUPAC), which designates **2-(2,5-dimethoxyphenyl)oxirane** as the preferred name.[3]

Table 1: Synonyms and Alternative Names

Synonym/Name	Language/Context	Source
2-(2,5-dimethoxyphenyl)-oxirane	Punctuation variant	[4]
2-(2,5-dimethoxyphenyl)oxiran	Punctuation variant	[4]
2-(2,5-diméthoxyphényl)oxirane	French	[4]
2-(2,5-ジメトキシフェニル)オキシラン	Japanese	[4]
2,5-Dimethoxystyrene Oxide	Common/Trivial Name	Implied from precursor

Table 2: Key Chemical Identifiers

These identifiers provide a definitive digital fingerprint for the compound, allowing for precise database and regulatory searches.

Identifier	Value	Source
CAS Number	83436-65-1	[3]
Molecular Formula	$C_{10}H_{12}O_3$	[3][4][5]
Molecular Weight	180.20 g/mol	[3][5]
PubChem CID	15933371	[3]
MDL Number	MFCD09733178	[3]
InChIKey	LIDCSATVCNIHNS-UHFFFAOYSA-N	[4]
Canonical SMILES	COC1=CC(=C(OC)C=C1)C2CO2	[4]

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Part 2: Structure and Physicochemical Properties

The molecular structure defines the compound's reactivity and physical characteristics.

Caption: Chemical Structure of **2-(2,5-Dimethoxyphenyl)oxirane**.

Table 3: Physicochemical Data

Property	Value	Notes
Molecular Formula	$C_{10}H_{12}O_3$	[3][4][5]
Molecular Weight	180.20 g/mol	[3][5]
Physical State	Not specified (likely an oil or low-melting solid)	Inferred from similar structures
Melting Point	Not available	[4]
Boiling Point	Not available	[4]

The lack of readily available experimental data for melting and boiling points suggests the compound is primarily used as a synthetic intermediate rather than an isolated final product.[4]

Part 3: Synthetic Relevance and Methodologies

The utility of **2-(2,5-Dimethoxyphenyl)oxirane** is rooted in the principles of epoxide chemistry. The high ring strain of the oxirane makes it susceptible to ring-opening reactions by a variety of nucleophiles, including amines, alcohols, and organometallic reagents. This reaction is a cornerstone of modern organic synthesis for creating 1,2-difunctionalized compounds.

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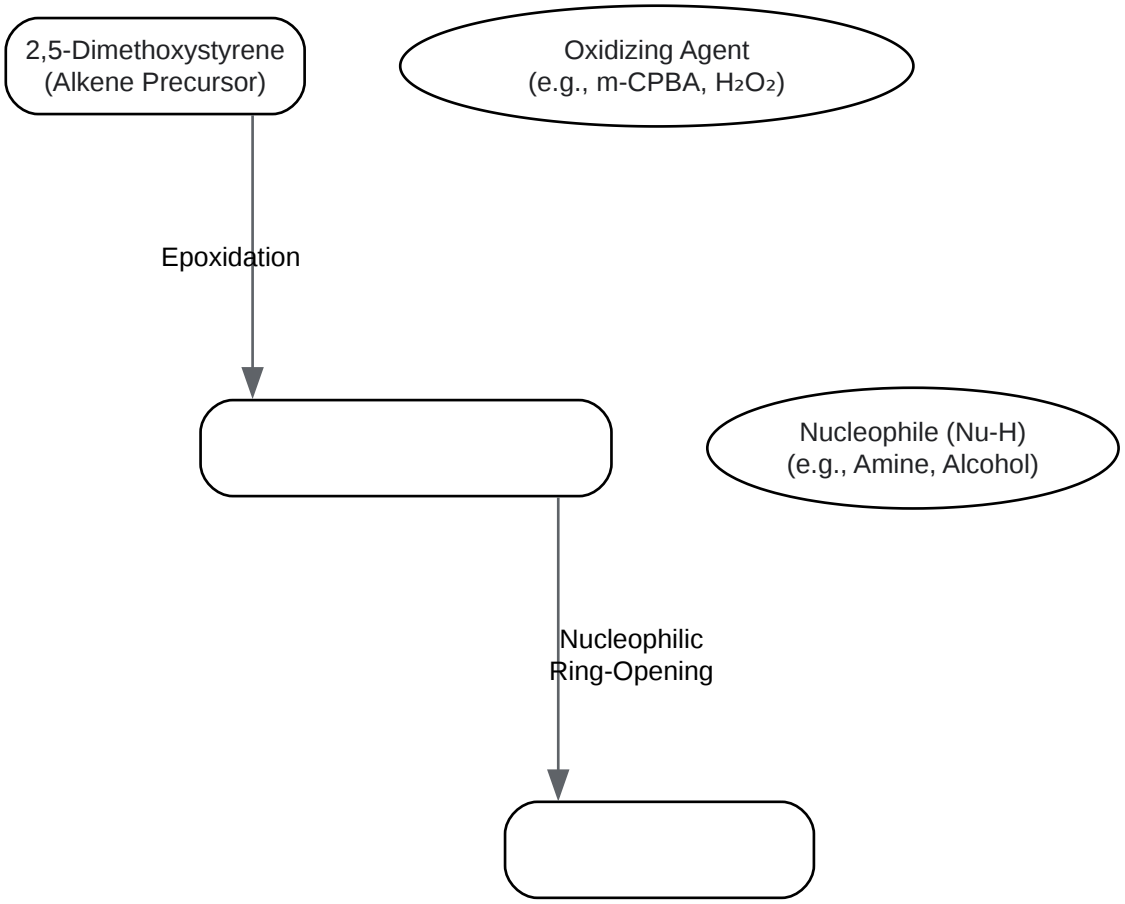

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Caption: General synthetic workflow involving **2-(2,5-Dimethoxyphenyl)oxirane**.

Expertise in Practice: Causality in Synthetic Protocol Design

The synthesis of epoxides can be achieved through several reliable methods. The choice of method often depends on the stability of the starting material and the desired stereochemistry. A common and effective method is the direct epoxidation of the corresponding alkene (2,5-dimethoxystyrene). An alternative, classic approach is the intramolecular cyclization of a halohydrin, which proceeds via an SN2 mechanism.

Below is a representative protocol for the synthesis of a structurally analogous epoxide, 2-(2-methoxyphenyl)oxirane, which illustrates the fundamental steps applicable to the synthesis of the title compound.[6] The causality for each step is explained to provide field-proven insight.

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Experimental Protocol: Synthesis of an Analogous Aryl Oxirane

Reaction:Base-promoted intramolecular cyclization of α-chloromethyl-2-methoxybenzylalcohol to 2-(2-methoxyphenyl)oxirane.[6]

Pillar of Trustworthiness: This protocol is self-validating. The success of the reaction is confirmed by the isolation of the product and its subsequent characterization (e.g., by NMR and MS), which would show the disappearance of the alcohol and chloride signals and the appearance of signals corresponding to the epoxide ring protons.

Methodology:

- Dissolution (Step 1): 1.4 g of crude α-chloromethyl-2-methoxybenzylalcohol are dissolved in 12 ml of dioxane.
    - Causality: Dioxane is chosen as the solvent because it is a polar aprotic ether that can dissolve both the organic substrate and, to some extent, the aqueous base, facilitating a homogenous or finely dispersed reaction mixture. Its inertness prevents it from participating in the reaction.
- Base Addition (Step 2): A solution of 840 mg of potassium hydroxide (KOH) in 5 ml of water is added to the dioxane solution.
    - Causality: KOH is a strong base that deprotonates the hydroxyl group of the halohydrin to form a nucleophilic alkoxide. This is the critical step that initiates the intramolecular cyclization. An aqueous solution is used for ease of handling and addition.
- Reaction (Step 3): The mixture is stirred at room temperature for 3 hours.
    - Causality: The newly formed alkoxide attacks the carbon atom bearing the chlorine in an intramolecular SN2 reaction, displacing the chloride ion and forming the three-membered oxirane ring.[7] Stirring ensures proper mixing of the biphasic system. A 3-hour duration at room temperature is typically sufficient for this type of rapid intramolecular reaction to proceed to completion.
- Work-up and Quenching (Step 4): The reaction mixture is poured into ice-water.

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- Causality: This step quenches the reaction by diluting the reactants and neutralizing any remaining base. The use of ice-water helps to dissipate any heat and ensures that the product, which may be volatile or thermally sensitive, remains stable.

- Extraction (Step 5): The aqueous mixture is extracted with benzene.
  - Causality: Benzene (or a safer alternative like ethyl acetate or dichloromethane) is an organic solvent immiscible with water. The desired organic product, 2-(2-methoxyphenyl)oxirane, has much higher solubility in the organic phase than in the aqueous phase, allowing for its efficient separation from inorganic salts (KCl) and excess KOH.

- Drying and Isolation (Step 6): The extract is dried (e.g., over anhydrous Na_2SO_4) and the solvent is removed by evaporation.
  - Causality: The organic extract will contain trace amounts of dissolved water, which must be removed before evaporation to prevent hydrolysis of the product or interference with characterization. Anhydrous sodium sulfate is a common drying agent. Evaporation of the solvent under reduced pressure yields the crude product.

Conclusion

2-(2,5-Dimethoxyphenyl)oxirane is a synthetically valuable compound whose identity is captured by a range of synonyms and precise chemical identifiers. Its importance stems from the combination of a reactive epoxide handle and a pharmaceutically relevant 2,5-dimethoxyphenyl scaffold. Understanding its nomenclature is the first step for researchers to effectively survey the literature and harness its synthetic potential. The well-established chemical principles governing its synthesis and reactivity provide a reliable foundation for its use in the development of novel, complex molecules, particularly within the field of medicinal chemistry.

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